

Stability and Storage of 4-Hydroxy DPT Powder: A Technical Guide

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Compound of Interest

Compound Name: 4-Hydroxy DPT

Cat. No.: B1659035

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Abstract

4-Hydroxy-N,N-dipropyltryptamine (**4-Hydroxy DPT**) is a synthetic tryptamine and a structural analog of psilocin. As with many phenolic tryptamines, its stability is a critical factor for consideration in research and pharmaceutical development to ensure the integrity and purity of the compound for experimental use. This technical guide provides an in-depth overview of the known stability and recommended storage conditions for **4-Hydroxy DPT** powder. It includes a summary of available stability data, detailed experimental protocols for stability assessment, and a discussion of the primary degradation pathways for related compounds.

Introduction to 4-Hydroxy DPT

4-Hydroxy DPT, also known as deprocin, is a psychedelic compound belonging to the tryptamine class.^[1] It is structurally related to the naturally occurring psychedelic compound psilocin (4-HO-DMT).^[1] **4-Hydroxy DPT** acts as a non-selective serotonin receptor agonist, with notable activity at the 5-HT_{2A} receptor, which is believed to mediate its psychedelic effects.^{[1][2]} Given its potential for research in neuroscience and pharmacology, understanding its chemical stability is paramount for accurate and reproducible studies.

Stability Profile of 4-Hydroxy DPT Powder

The stability of **4-Hydroxy DPT** powder is influenced by environmental factors such as temperature, light, humidity, and oxygen. While specific, comprehensive degradation kinetics for **4-Hydroxy DPT** are not extensively published in peer-reviewed literature, data from commercial suppliers and knowledge of the stability of similar 4-hydroxytryptamines provide a strong basis for recommended handling and storage.

Quantitative Stability Data

The primary quantitative stability data for **4-Hydroxy DPT** powder comes from analytical reference standard suppliers. This data provides a baseline for the expected shelf-life under ideal conditions.

Parameter	Condition	Duration	Result	Source
Long-Term Stability	-20°C	≥ 3 years	Stable	Cayman Chemical[3]

Recommended Storage Conditions

To ensure the long-term stability of **4-Hydroxy DPT** powder and prevent degradation, the following storage conditions are recommended:

- Temperature: The recommended storage temperature is -20°C for long-term preservation.[3]
- Atmosphere: The compound should be stored under an inert atmosphere, such as argon or nitrogen, to minimize oxidative degradation.
- Light: Protect from light by storing in an amber vial or other light-blocking container. Phenolic compounds are often susceptible to photolytic degradation.
- Moisture: Store in a tightly sealed container with a desiccant to protect from moisture, which can facilitate hydrolytic degradation.

Experimental Protocols for Stability Assessment

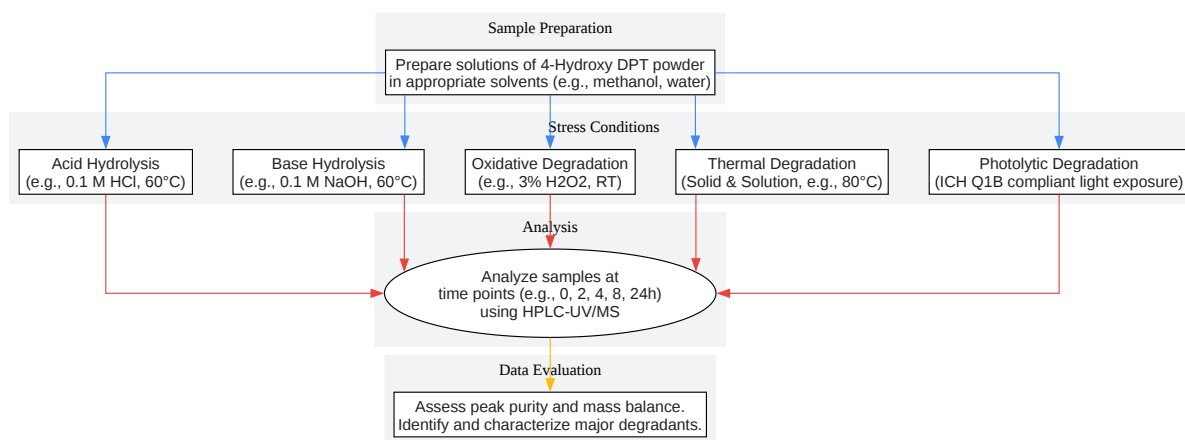
To determine the stability of **4-Hydroxy DPT** powder under specific laboratory conditions or in a particular formulation, a stability-indicating method should be developed and validated. A

common approach involves forced degradation studies followed by analysis with a separation technique like High-Performance Liquid Chromatography (HPLC).

Forced Degradation Studies

Forced degradation studies, or stress testing, are essential to identify potential degradation products and establish the degradation pathways of a drug substance.[4][5] These studies also help in developing and validating a stability-indicating analytical method.[6]

Experimental Workflow for Forced Degradation of **4-Hydroxy DPT** Powder



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Forced degradation experimental workflow.

Sample Preparation for Forced Degradation:

- Stock Solution: Prepare a stock solution of **4-Hydroxy DPT** powder in a suitable solvent (e.g., methanol) at a concentration of 1 mg/mL.
- Working Solutions: Dilute the stock solution with the stressor to achieve the desired final concentration (e.g., 0.1 mg/mL).

Stress Conditions:

- Acid Hydrolysis: Mix the **4-Hydroxy DPT** solution with an equal volume of 0.2 M HCl to achieve a final concentration of 0.1 M HCl. Incubate at 60°C.
- Base Hydrolysis: Mix the **4-Hydroxy DPT** solution with an equal volume of 0.2 M NaOH to achieve a final concentration of 0.1 M NaOH. Incubate at 60°C.
- Oxidative Degradation: Mix the **4-Hydroxy DPT** solution with an appropriate volume of 30% hydrogen peroxide to achieve a final concentration of 3% H₂O₂. Keep at room temperature, protected from light.
- Thermal Degradation:
 - Solution: Incubate the **4-Hydroxy DPT** solution at 80°C.
 - Solid: Place the **4-Hydroxy DPT** powder in an oven at 80°C.
- Photolytic Degradation: Expose the **4-Hydroxy DPT** solution and powder to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200-watt hours/square meter (as per ICH Q1B guidelines).

Analytical Method

A reversed-phase HPLC method with UV and/or mass spectrometric (MS) detection is suitable for resolving **4-Hydroxy DPT** from its potential degradation products.

- Column: C18 column (e.g., 4.6 x 150 mm, 5 µm).

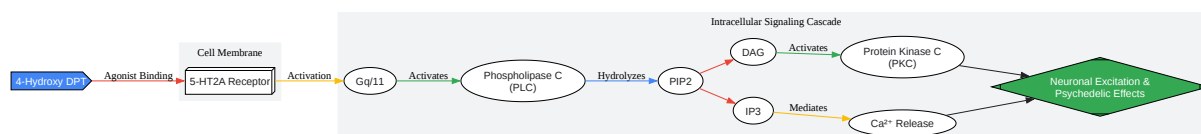
- Mobile Phase: A gradient of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
- Flow Rate: 1.0 mL/min.
- Detection: UV at an appropriate wavelength (e.g., 224 nm[3] or 280 nm) and/or MS for identification of degradants.

Potential Degradation Pathways

The primary point of instability for 4-hydroxytryptamines like **4-Hydroxy DPT** is the hydroxyl group at the 4-position of the indole ring. This group is susceptible to oxidation, which can lead to the formation of colored degradation products. This is analogous to the degradation of psilocin, which is also known to be unstable in solution, especially when exposed to oxygen and light. The degradation can proceed through the formation of semiquinone and quinone intermediates, which can then polymerize.

Signaling Pathway of 4-Hydroxy DPT

4-Hydroxy DPT's pharmacological effects are primarily mediated through its interaction with serotonin receptors. It is a potent agonist at the 5-HT_{2A} receptor, which is a G-protein coupled receptor (GPCR).




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